

Preparing Raxatrigine Solutions for In Vitro Experiments: Application Notes and Protocols

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Raxatrigine (also known as Vixotrigine, GSK-1014802, or CNV1014802) is a state- and use-dependent voltage-gated sodium channel (VGSC) blocker.[1] While initially investigated for selectivity towards specific Nav subtypes, it is now more broadly characterized as a non-selective VGSC inhibitor.[2] Its mechanism of action makes it a valuable tool for in vitro studies of neuropathic pain, epilepsy, and other neurological disorders involving aberrant neuronal excitability. Proper preparation of Raxatrigine solutions is critical for obtaining accurate and reproducible results in in vitro experiments. This document provides detailed protocols and application notes for the preparation of Raxatrigine solutions for use in cell-based assays.

Data Presentation

Raxatrigine Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C18H19FN2O2	[3]
Molecular Weight	314.36 g/mol	[3]
CAS Number	934240-30-9	[3]

Solubility of Raxatrigine



Solvent	Solubility	Source
Dimethyl Sulfoxide (DMSO)	≥ 100 mg/mL (≥ 318.12 mM)	[3]
Water	Insoluble	[1]
Ethanol	Not specified	
PBS (pH 7.2)	Very low (requires co-solvents)	

Recommended Storage Conditions for Raxatrigine Solutions

Solution Type	Storage Temperature	Shelf Life	Source
Solid Powder	-20°C to -80°C	> 2 years	[1]
DMSO Stock Solution (concentrated)	-20°C	Up to 1 month	[3][4]
DMSO Stock Solution (concentrated)	-80°C	Up to 6 months	[3][4]
Aqueous Working Solutions	2-8°C (prepared fresh)	Use on the same day	[3]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Raxatrigine Stock Solution in DMSO

This protocol describes the preparation of a 100 mM **Raxatrigine** stock solution in DMSO.

Materials:

- Raxatrigine powder
- Anhydrous Dimethyl Sulfoxide (DMSO)



- Sterile, amber microcentrifuge tubes or glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Weighing Raxatrigine: In a chemical fume hood, carefully weigh the desired amount of
 Raxatrigine powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out
 31.44 mg of Raxatrigine (Molecular Weight = 314.36 g/mol).
- Dissolving in DMSO: Add the weighed **Raxatrigine** powder to a sterile amber vial. Using a calibrated pipette, add the calculated volume of anhydrous DMSO. For the example above, add 1 mL of DMSO.
- Ensuring Complete Dissolution: Tightly cap the vial and vortex thoroughly for several minutes
 until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid
 dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).
 [3][4]

Protocol 2: Preparation of Raxatrigine Working Solutions for In Vitro Cell-Based Assays

This protocol provides a general method for diluting the DMSO stock solution into an aqueous cell culture medium or physiological buffer for in vitro experiments. The final DMSO concentration should be kept to a minimum, ideally $\leq 0.1\%$, to avoid solvent-induced cellular toxicity or off-target effects.

Materials:



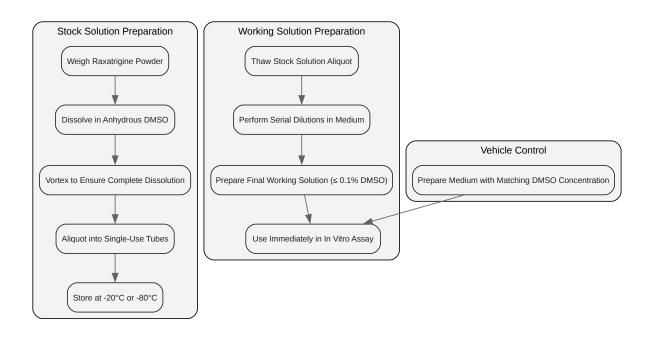
- 100 mM Raxatrigine in DMSO (from Protocol 1)
- Sterile cell culture medium or physiological buffer (e.g., HBSS, PBS)
- Sterile microcentrifuge tubes
- Pipettes and sterile filter tips

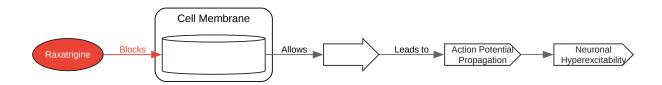
Procedure:

- Thawing the Stock Solution: Thaw a single aliquot of the 100 mM Raxatrigine stock solution at room temperature.
- Intermediate Dilutions: To minimize precipitation of the lipophilic compound in the aqueous medium, perform serial dilutions. For example, to prepare a final working solution of 10 μ M **Raxatrigine** with a final DMSO concentration of 0.1%:
 - \circ Prepare an intermediate dilution by adding 1 μ L of the 100 mM stock solution to 99 μ L of DMSO to get a 1 mM solution.
 - \circ Prepare a second intermediate dilution by adding 10 μL of the 1 mM solution to 90 μL of cell culture medium to get a 100 μM solution.
- Final Working Solution: Add 10 μ L of the 100 μ M intermediate solution to 990 μ L of prewarmed cell culture medium to obtain the final 1 μ M working solution. The final DMSO concentration will be 0.1%.
- Vehicle Control: It is crucial to prepare a vehicle control solution containing the same final concentration of DMSO (e.g., 0.1%) in the cell culture medium without **Raxatrigine**. This will allow for the assessment of any effects of the solvent on the experimental system.
- Immediate Use: Use the freshly prepared working solutions immediately to avoid precipitation and ensure accurate dosing.

Mandatory Visualizations







Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. Functional assay of voltage-gated sodium channels using membrane potential-sensitive dyes PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Inhibition of NaV1.7: the possibility of ideal analgesics PMC [pmc.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Enhancing inactivation rather than reducing activation of Nav1.7 channels by a clinically effective analgesic CNV1014802 [ouci.dntb.gov.ua]
- To cite this document: BenchChem. [Preparing Raxatrigine Solutions for In Vitro Experiments: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684372#preparing-raxatrigine-solutions-for-in-vitro-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com